

Cycloeucalenone CAS number and chemical identifiers

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Compound of Interest

Compound Name: Cycloeucalenone

Cat. No.: B1256185

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Cycloeucalenone: A Technical Guide for Researchers

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Cycloeucalenone is a cycloartane-type triterpene ketone that has garnered scientific interest for its potential therapeutic properties.^[1] This technical guide provides an in-depth overview of its chemical identifiers, biological activities, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifiers and Properties

Cycloeucalenone is a pentacyclic triterpenoid characterized by a 4 α ,14-dimethyl-9 β ,19-cyclo-5 α -ergost-24(28)-ene structure with an oxo group at the 3-position.^{[2][3]} It has been isolated from various plant species, including *Tinospora crispa*, *Musa acuminata* (banana blossom), *Quercus variabilis*, *Ammocharis coranica*, and *Solanum cernuum*.^{[2][3][4][5]}

Identifier	Value	Reference
CAS Number	1255-12-5	[2]
Molecular Formula	C ₃₀ H ₄₈ O	[1][2]
Molecular Weight	424.7 g/mol	[1][2]
IUPAC Name	(1S,3R,7S,8S,11S,12S,15R,16R)-7,12,16-trimethyl-15-[(2R)-6-methyl-5-methylideneheptan-2-yl]pentacyclo[9.7.0.0 ^{1,3} .0 ^{3,8} .0 ^{12,16}]octadecan-6-one	[1][2]
InChI	InChI=1S/C30H48O/c1-19(2)20(3)8-9-21(4)23-12-14-28(7)26-11-10-24-22(5)25(31)13-15-29(24)18-30(26,29)17-16-27(23,28)6/h19,21-24,26H,3,8-18H2,1-2,4-7H3/t21-,22+,23-,24+,26+,27-,28+,29-,30+/m1/s1	[2]
InChIKey	NFRXSIOHGADFRG-MEMZBLDGSA-N	[2]
SMILES	C[C@H]1[C@@H]2CC[C@H]3[C@@]4(CC--INVALID-LINK---INVALID-LINK--CCC(=C)C(C)C)C	[2]
PubChem CID	21594790	[2]

Biological Activity

Cycloeucalenone has demonstrated a range of biological activities, with notable potential in the fields of antiparasitic and anti-inflammatory research.

Leishmanicidal Activity

Studies have shown that **cycloeucalenone** exhibits leishmanicidal action against the protozoan parasite *Leishmania infantum chagasi*.^[1] This activity supports the ethnopharmacological use of plants containing this compound in traditional medicine for treating leishmaniasis.^[1] Initial research indicates promising efficacy with low toxicity to mammalian cell lines, such as RAW 264.7 and LLC-MK2 cells, making it a candidate for further investigation as a novel antiparasitic agent.^[1]

Anti-inflammatory Properties

Cycloeucalenone has shown potential anti-inflammatory effects. In silico studies have demonstrated its strong binding affinities for key enzymes in the inflammatory cascade, phospholipase A2 (PL-A2) and nuclear factor-kappa B (NF-κB), with binding affinities of -7.6 kcal/mol and -6.0 kcal/mol, respectively.^[6] These findings suggest a possible mechanism of action involving the modulation of these inflammatory pathways.^[6]

Biological Activity	Target/Model	Measurement	Result	Reference
Leishmanicidal	<i>Leishmania infantum chagasi</i>	-	Promising efficacy	^[1]
Anti-inflammatory	Phospholipase A2 (PL-A2)	Binding Affinity	-7.6 kcal/mol	^[6]
Anti-inflammatory	Nuclear Factor-kappa B (NF-κB)	Binding Affinity	-6.0 kcal/mol	^[6]

Cardiotonic Effects

In a study on the cardiac contractility of compounds isolated from *Tinospora crispa*, **cycloeucalenone** showed only a slight change from the control on the right and left atrial force of contraction in rats.^[4] This suggests that it produces mild cardiotonic effects.^[4]

Experimental Protocols

Isolation and Characterization of Cycloeucalenone from *Musa acuminata* Colla (Banana Blossom)

1. Extraction:

- Samples of *Musa acuminata* Colla are subjected to maceration using ethyl acetate to obtain the crude extract.[\[7\]](#)

2. Chromatographic Separation:

- The ethyl acetate extract is subjected to column chromatography for fractionation.[\[7\]](#)
- The collected fractions are monitored by Thin Layer Chromatography (TLC) to identify and combine fractions with similar retention factor (RF) values.[\[7\]](#)

3. Purification and Identification:

- Fractions confirmed to be pure by TLC are further analyzed.[\[7\]](#)
- The structural elucidation of the isolated compound is performed using various spectroscopic techniques, including Fourier-transform infrared spectroscopy (FT-IR), one-dimensional and two-dimensional nuclear magnetic resonance (1D and 2D NMR), and mass spectrometry.[\[5\]](#)
[\[7\]](#)

In Vivo Anti-inflammatory Assay: Formalin-Induced Edema in Rats

This protocol is based on the investigation of the anti-inflammatory properties of the hexane fraction of *Musa × paradisiaca* fruit peels, from which **cycloeucalenone** was isolated.[\[6\]](#)

1. Animal Model:

- The assay is performed using a formalin-induced edema model in rats.[\[6\]](#)

2. Treatment Administration:

- The test compound (e.g., the hexane fraction containing **cycloeucalenone**) is administered to the rats at a specific dosage (e.g., 200 mg/kg).[\[6\]](#)

3. Induction of Inflammation:

- Edema is induced by the injection of formalin.[6]

4. Measurement of Edema:

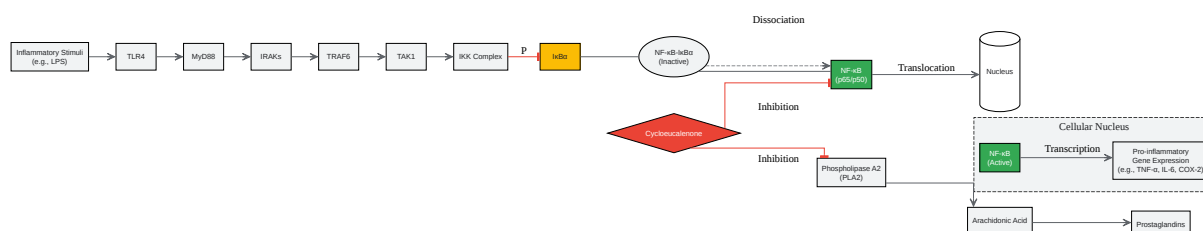
- The reduction in edema is measured to evaluate the anti-inflammatory effect of the test compound.[6]

5. In Vitro Assays:

- Further in vitro evaluations can include assessing the compound's antioxidant activity, its effect on red blood cell (RBC) membrane stabilization, and its inhibitory effect on phospholipase-A2 (PL-A2).[6]

Proposed Signaling Pathway for Anti-inflammatory Action

Based on its strong binding affinity for key inflammatory mediators, the proposed anti-inflammatory mechanism of **Cycloeucalenone** involves the inhibition of the NF- κ B signaling pathway. The following diagram illustrates this hypothetical mechanism.



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Caption: Proposed anti-inflammatory mechanism of **Cycloeucalenone**.

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